

Personal protective equipment for handling Enkephalin-met, ala(2)-

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Compound of Interest

Compound Name: Enkephalin-met, ala(2)-

Cat. No.: B1671299

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Essential Safety and Handling Guide for Enkephalin-met, ala(2)-

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Enkephalin-met, ala(2)-**, a synthetic opioid peptide. Given that this compound is a potent opioid agonist, a cautious approach to handling is paramount to ensure personnel safety.^[1] The following procedures are based on established guidelines for handling potent compounds and should be implemented as part of a comprehensive laboratory safety program.

Risk Assessment and Handling Precautions

A thorough risk assessment should be conducted before any handling of **Enkephalin-met, ala(2)-**. While some safety data sheets for similar compounds, such as Met-Enkephalin, may not classify them as hazardous under standard regulations, the potent pharmacological activity of opioid analogs necessitates stringent safety protocols.^{[2][3]} The primary routes of occupational exposure to be controlled are inhalation of airborne particles and dermal contact.

Key Handling Recommendations:

- **Designated Areas:** All work with **Enkephalin-met, ala(2)-** should be conducted in a designated area, such as a chemical fume hood or a powder containment hood, to minimize the risk of inhalation.

- **Avoid Dust Formation:** Handle the compound carefully to avoid generating dust.[\[2\]](#)
- **Personal Hygiene:** Avoid contact with skin, eyes, and clothing.[\[2\]](#) After handling, wash hands thoroughly with soap and water. Do not use hand sanitizer as it may enhance absorption through the skin.[\[4\]](#)
- **Spill Management:** Have a spill kit readily available. In case of a spill, follow established laboratory procedures for potent compound cleanup, which typically involves wetting the material to prevent aerosolization and using appropriate absorbent materials.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical and should be based on a risk assessment of the specific procedures being performed. For handling potent opioid peptides like **Enkephalin-met, ala(2)-**, a multi-layered approach to PPE is recommended.

PPE Category	Low-Risk Activities (e.g., handling small, pre-weighed quantities in solution)	High-Risk Activities (e.g., weighing, preparing stock solutions from powder)
Gloves	Single pair of nitrile gloves	Double-gloving with nitrile gloves
Eye Protection	Safety glasses with side shields	Chemical splash goggles or a face shield
Lab Coat	Standard lab coat	Disposable gown with tight-fitting cuffs or disposable coveralls
Respiratory Protection	Not typically required if handled in a certified chemical fume hood	A fit-tested N95, N100, R100, or P100 respirator should be considered, especially when working with powders outside of a containment hood. [4] [5] [6]

Emergency Procedures

Immediate and appropriate action is crucial in the event of an exposure.

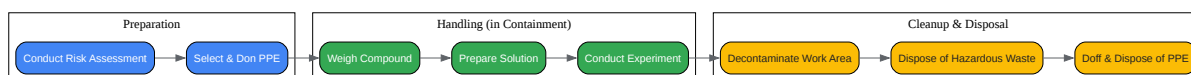
Exposure Route	First Aid Measures
Skin Contact	Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes.[4][5] Remove contaminated clothing.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[3][7] Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[3][7]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[3][7]

Disposal Plan

All waste contaminated with **Enkephalin-met, ala(2)-**, including empty vials, contaminated PPE, and cleaning materials, must be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of this material down the drain or in the regular trash.

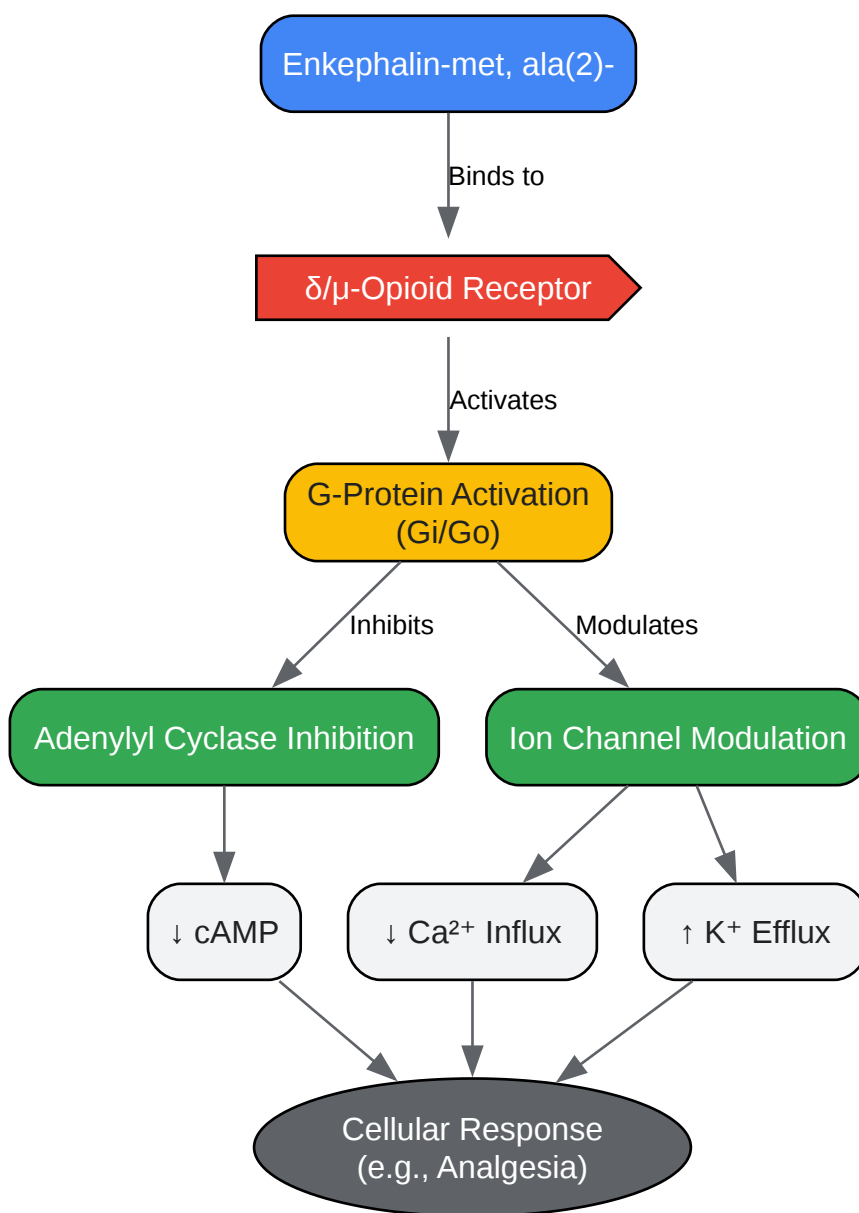
Visualized Workflows and Pathways

To further enhance safety and understanding, the following diagrams illustrate key processes.



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Caption: Workflow for Safely Handling **Enkephalin-met, ala(2)-**.

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